

The Rationale: Targeting a Central Hub of Cancer Signaling

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Compound of Interest

Compound Name: 2-Morpholin-4-ylquinoline-3-carbaldehyde

CAS No.: 326008-62-2

Cat. No.: B1270493

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The Phosphoinositide 3-Kinase (PI3K)/Akt/mTOR pathway is a highly conserved intracellular signaling cascade fundamental to numerous cellular processes, including proliferation, growth, survival, and metabolism.^[1] Its dysregulation is one of the most frequent occurrences in human cancers, making it a prime target for therapeutic intervention.^{[2][3]} The pathway is initiated by the activation of cell surface receptors, which in turn activate PI3K. Activated PI3K phosphorylates phosphatidylinositol (4,5)-bisphosphate (PIP2) to generate the second messenger phosphatidylinositol (3,4,5)-trisphosphate (PIP3).^[4] This leads to the recruitment and activation of the serine/threonine kinase Akt, a central node that phosphorylates a multitude of downstream targets, ultimately promoting cell survival and proliferation.^[5]

Given its central role, the development of small-molecule inhibitors targeting PI3K has been a major focus of oncology research.^{[3][6]} The quinoline scaffold, a nitrogen-containing heterocyclic system, is a privileged structure in medicinal chemistry due to its presence in numerous biologically active compounds.^{[7][8]} When functionalized with specific pharmacophores, such as a morpholine group, it can effectively target the ATP-binding pocket of kinases like PI3K.^[9] The morpholine moiety, in particular, is known to form crucial hydrogen bonds with key residues (e.g., Val851 in PI3K α), anchoring the inhibitor in the active site.^[6]

This makes **2-Morpholin-4-ylquinoline-3-carbaldehyde** a molecule of significant interest, serving both as a potential inhibitor itself and as a versatile intermediate for the synthesis of more complex derivatives.

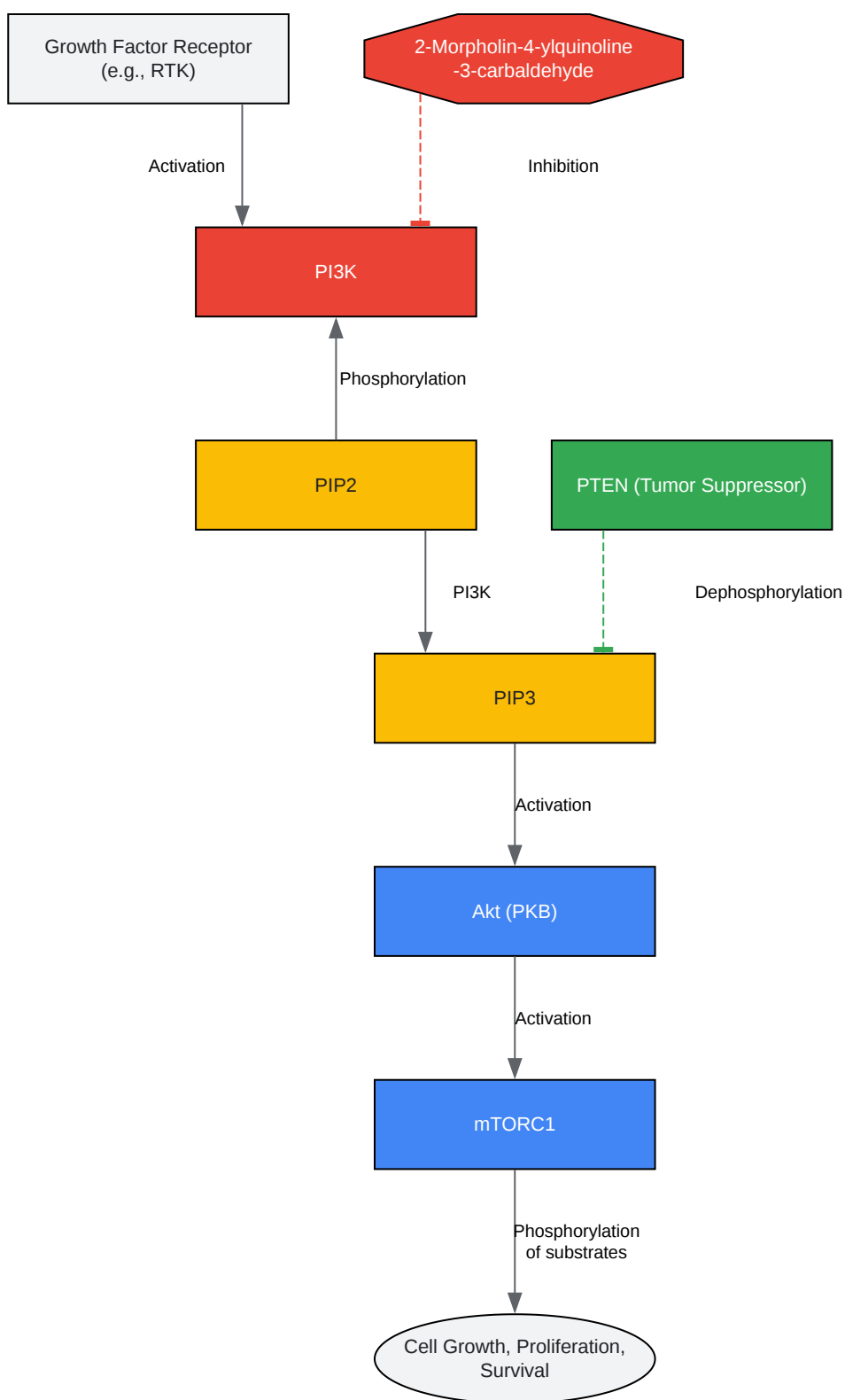


Figure 1: The PI3K/Akt/mTOR Signaling Pathway

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Synthesis and Chemical Profile: A Strategic Approach

The synthesis of **2-Morpholin-4-ylquinoline-3-carbaldehyde** is a multi-step process that relies on established and robust chemical transformations. A common and efficient route begins with the synthesis of a 2-chloro-3-formylquinoline intermediate via the Vilsmeier-Haack reaction, followed by a nucleophilic aromatic substitution to introduce the morpholine moiety.

[10]

Chemical Properties

Property	Value
CAS Number	326008-62-2[11]
Molecular Formula	C14H14N2O2[12]
Molecular Weight	242.27 g/mol [13]
Appearance	Typically a yellow or off-white solid

Workflow for Synthesis

The overall synthetic strategy is designed for efficiency and modularity, allowing for the potential creation of a library of derivatives by simply changing the nucleophile in the final step.

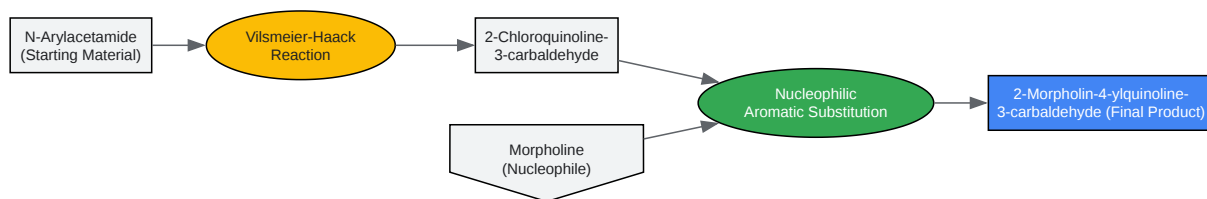


Figure 2: General Synthetic Workflow

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Figure 2: General Synthetic Workflow

Detailed Experimental Protocol: Synthesis

This protocol describes a representative synthesis. Disclaimer: All laboratory work should be conducted by trained professionals in a controlled environment with appropriate personal protective equipment.

Step 1: Synthesis of 2-Chloroquinoline-3-carbaldehyde via Vilsmeier-Haack Reaction[\[14\]](#)

- **Reagent Preparation:** In a three-necked flask equipped with a dropping funnel and a magnetic stirrer, cool N,N-Dimethylformamide (DMF) to 0-5°C in an ice bath.
- **Vilsmeier Reagent Formation:** Add phosphorus oxychloride (POCl_3) dropwise to the cooled DMF with constant stirring. The molar ratio of POCl_3 to the starting acetanilide is a critical parameter, with ratios of 12:1 often yielding optimal results. Maintain the temperature below 10°C during this exothermic reaction. The formation of the electrophilic chloroiminium salt (the Vilsmeier reagent) is the causal basis for the subsequent cyclization.
- **Cyclization:** After the addition is complete, add the N-arylacetamide (e.g., acetanilide) portion-wise to the reaction mixture.
- **Heating:** Slowly raise the temperature and heat the mixture, typically at 80-90°C, for several hours. The reaction progress should be monitored by Thin Layer Chromatography (TLC). The electron-donating or -withdrawing nature of substituents on the N-arylacetamide ring significantly impacts reaction time and yield.[\[14\]](#)
- **Work-up:** Once the reaction is complete, carefully pour the cooled mixture onto crushed ice.
- **Neutralization & Isolation:** Neutralize the solution with a suitable base (e.g., sodium carbonate solution) until a precipitate forms. Filter the crude solid, wash with water, and dry.
- **Purification:** Purify the crude 2-chloroquinoline-3-carbaldehyde by column chromatography (e.g., using silica gel with a hexane-ethyl acetate solvent system) or recrystallization to obtain the pure intermediate.

Step 2: Nucleophilic Substitution with Morpholine[\[8\]](#)

- **Reaction Setup:** Dissolve the purified 2-chloroquinoline-3-carbaldehyde in a suitable solvent such as DMF.
- **Addition of Reagents:** Add morpholine and a base, such as anhydrous potassium carbonate (K_2CO_3), to the solution. The base acts as a scavenger for the HCl generated during the reaction, driving the equilibrium towards the product.
- **Heating:** Reflux the reaction mixture for several hours. Monitor the reaction's completion using TLC.
- **Isolation:** After completion, pour the reaction mixture into water. The product will often precipitate out.
- **Purification:** Collect the solid by filtration, wash thoroughly with water, and dry. The crude **2-Morpholin-4-ylquinoline-3-carbaldehyde** can be further purified by recrystallization from a suitable solvent (e.g., ethanol or ethyl acetate) to yield the final product.

Biological Evaluation: Assessing Cytotoxicity and Cell Viability

To evaluate the potential of a compound like **2-Morpholin-4-ylquinoline-3-carbaldehyde** as an anti-cancer agent, a primary step is to determine its effect on the viability and proliferation of cancer cells.^{[15][16]} The MTT assay is a robust, colorimetric method widely used for this purpose.^[17]

Principle of the MTT Assay

The assay's principle is based on the metabolic activity of living cells. NAD(P)H-dependent cellular oxidoreductase enzymes, primarily located in the mitochondria, reduce the yellow tetrazolium salt MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to an insoluble purple formazan.^[18] This conversion only occurs in metabolically active, viable cells.^[19] The resulting formazan crystals are solubilized, and the absorbance of the solution is measured, which is directly proportional to the number of living cells.^[20]

Workflow for MTT Cytotoxicity Assay

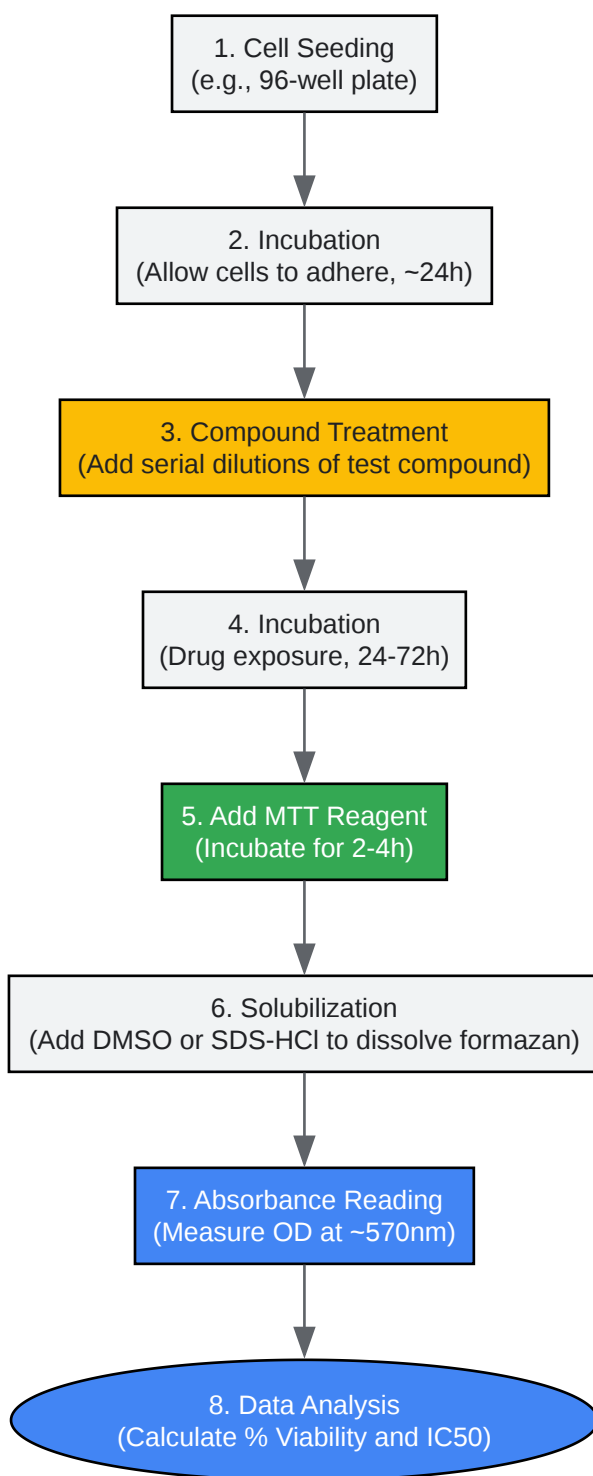


Figure 3: MTT Assay Experimental Workflow

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Figure 3: MTT Assay Experimental Workflow

Detailed Experimental Protocol: MTT Assay[23][25]

This protocol is a self-validating system, incorporating negative (vehicle) and positive (known cytotoxic agent) controls to ensure the reliability of the results.

- **Cell Seeding:** Seed cancer cells (e.g., A2780 ovarian cancer cells, which have a deregulated PI3K pathway) into a 96-well flat-bottom plate at a predetermined optimal density (e.g., 5,000-10,000 cells/well) in 100 μ L of complete culture medium.[21]
- **Adhesion:** Incubate the plate for 24 hours at 37°C in a humidified 5% CO₂ incubator to allow cells to attach to the bottom of the wells.
- **Compound Preparation:** Prepare a stock solution of **2-Morpholin-4-ylquinoline-3-carbaldehyde** in DMSO. Perform serial dilutions in serum-free culture medium to achieve the desired final concentrations.
- **Treatment:** Remove the old medium from the wells and add 100 μ L of medium containing the various concentrations of the test compound.
 - **Negative Control:** Wells with cells treated only with the vehicle (e.g., 0.1% DMSO in medium). This defines 100% viability.
 - **Positive Control:** Wells with cells treated with a known cytotoxic agent (e.g., doxorubicin) to validate the assay's sensitivity.
 - **Blank:** Wells containing only medium to provide a background reading.
- **Incubation:** Incubate the plate for the desired exposure time (typically 24, 48, or 72 hours). [22]
- **MTT Addition:** After incubation, add 10 μ L of sterile MTT solution (e.g., 5 mg/mL in PBS) to each well.
- **Formazan Formation:** Incubate the plate for another 2-4 hours at 37°C. During this time, viable cells will convert the MTT into visible purple formazan crystals.
- **Solubilization:** Carefully remove the medium containing MTT. Add 100 μ L of a solubilization solution (e.g., DMSO or a solution of SDS in 0.01 M HCl) to each well to dissolve the

formazan crystals.[20] Mix gently by pipetting to ensure complete dissolution.

- Measurement: Read the absorbance (Optical Density, OD) on a microplate reader at a wavelength of 570 nm. A reference wavelength of 630 nm can be used to subtract background noise.
- Data Analysis:
 - Calculate the percentage of cell viability for each concentration using the formula: % Viability = $[(\text{OD of Treated} - \text{OD of Blank}) / (\text{OD of Negative Control} - \text{OD of Blank})] \times 100$
 - Plot the % Viability against the logarithm of the compound concentration.
 - Determine the IC₅₀ value (the concentration of the compound that inhibits 50% of cell viability) using non-linear regression analysis.

Conclusion and Future Directions

2-Morpholin-4-ylquinoline-3-carbaldehyde stands as a compound of significant interest for researchers in oncology and medicinal chemistry. Its synthesis is accessible through well-established reactions, and its structure embodies key pharmacophoric features required for the inhibition of the PI3K kinase family. The technical protocols outlined in this guide provide a robust framework for its synthesis and initial biological characterization.

Future work should focus on expanding the structure-activity relationship (SAR) by synthesizing derivatives, particularly by modifying the 3-carbaldehyde group, to enhance potency and selectivity for specific PI3K isoforms. Furthermore, downstream target modulation assays (e.g., Western blotting for phosphorylated Akt) are necessary to confirm that the observed cytotoxicity is indeed mediated by the inhibition of the PI3K pathway, thus validating its mechanism of action.

References

- BenchChem. Vilsmeier-Haack Reaction for Quinoline Synthesis - Application Notes and Protocols.
- Mogilaiah, K., et al. Vilsmeier-Haack reagent: A facile synthesis of 2-chloro-3-formylquinolines from N-arylacetamides and transformation. Indian Journal of Chemistry.
- Wikipedia. PI3K/AKT/mTOR pathway.

- Xu, F., et al. PI3K/Akt/mTOR Pathway and Its Role in Cancer Therapeutics: Are We Making Headway? *Frontiers in Oncology*.
- Wikipedia. MTT assay.
- PubMed. Cytotoxic assays for screening anticancer agents.
- National Institutes of Health (NIH). PI3K/AKT/mTOR Signaling Network in Human Health and Diseases.
- Abcam. MTT assay protocol.
- Thermo Fisher Scientific. CyQUANT MTT Cell Proliferation Assay Kit Protocol.
- CLYTE Technologies. MTT Assay Protocol: Guide to Measuring Cell Viability & Proliferation.
- Proteopedia. PI3K/AKT/mTOR signaling pathway.
- Biotium. MTT Cell Viability Assay Kit.
- PubMed. Synthesis, antimicrobial activities and cytogenetic studies of newer diazepino quinoline derivatives via Vilsmeier-Haack reaction.
- QIAGEN. PI3K/AKT/mTOR signaling.
- Thermo Fisher Scientific. Cytotoxicity Assays.
- BenchChem. A Technical Guide to the Preliminary In Vitro Screening of PI3K-IN-18.
- Synthesis and Characterisation of substituted Quinoline by Vilsmeier-Haack reagent.
- DUT Open Scholar. Vilsmeier-Haack reaction: A manifest protocol to synthesise bisquinoline.
- Creative Bioarray. Cytotoxicity Assay.
- NorthEast BioLab. Cell Cytotoxicity Assay, Cell Toxicity Assay.
- Omni Life Science. Cytotoxicity Assays.
- PI3K Inhibitor D-116883 is Effective in In Vitro Models of Ovarian Cancer.
- National Institutes of Health (NIH). Synthesis and in Vitro and in Vivo Evaluation of Phosphoinositide-3-kinase Inhibitors.
- BIOENGINEER.ORG. Discovering New PI3K α Inhibitors for Colon Cancer.
- ChemicalBook. 2-MORPHOLIN-4-YL-QUINOLINE-3-CARBALDEHYDE | 326008-62-2.
- RSC Publishing. PI3K inhibitors: review and new strategies.
- Biosynth. 2-Butyl-1H-imidazole-4-carbaldehyde | 68282-49-5 | FB151388.
- National Institutes of Health (NIH). **2-Morpholin-4-ylquinoline-3-carbaldehyde**.
- ResearchGate. Synthesis of substituted 2-quinolines-3-carbaldehyde.
- Santa Cruz Biotechnology. 2-Morpholin-4-yl-quinoline-3-carbaldehyde | CAS 326008-62-2.
- Recent advances in the chemistry of 2-chloroquinoline-3-carbaldehyde and related analogs.
- ResearchGate. Chemistry of 2-(Piperazin-1-yl) Quinoline-3-Carbaldehydes.
- Design, synthesis, and biological evaluation of 2,4-dimorpholinopyrimidine-5-carbonitrile derivatives as orally bioavailable PI3K inhibitors.
- MDPI. Discovery of Novel PI3K δ Inhibitors Based on the p110 δ Crystal Structure.
- 2-Chloroquinoline-3-carbaldehyde II: Synthesis, Reactions, and Applications.

- National Institutes of Health (NIH). Structural Effects of Morpholine Replacement in ZSTK474 on Class I PI3K Isoform Inhibition: Development of Novel MEK/PI3K Bifunctional Inhibitors.
- PubMed. Structural effects of morpholine replacement in ZSTK474 on Class I PI3K isoform inhibition: Development of novel MEK/PI3K bifunctional inhibitors.
- ResearchGate. Several reported potent morpholine based PI3K inhibitors with examples of binding mode.
- Evaluation of Novel 2-Chloro Quinoline-3-Carbaldehyde derivatives.
- National Institutes of Health (NIH). 2-Methoxy-3,5-dimethylpyrazine.
- ChemicalBook. 6358-31-2 | CAS DataBase.
- ChemicalBook. Caspofungin | 162808-62-0.
- National Institutes of Health (NIH). Crystal structure of 2-(4-methylpiperazin-1-yl)quinoline-3-carbaldehyde.
- 2-Chloroquinoline-3-carbaldehyde II: Synthesis, Reactions, and Applications.

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Sources

- [1. PI3K/AKT/mTOR pathway - Wikipedia \[en.wikipedia.org\]](#)
- [2. Frontiers | PI3K/Akt/mTOR Pathway and Its Role in Cancer Therapeutics: Are We Making Headway? \[frontiersin.org\]](#)
- [3. PI3K inhibitors: review and new strategies - Chemical Science \(RSC Publishing\) DOI:10.1039/D0SC01676D \[pubs.rsc.org\]](#)
- [4. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [5. PI3K/AKT/mTOR signaling pathway - Proteopedia, life in 3D \[proteopedia.org\]](#)
- [6. Discovery of Novel PI3K \$\delta\$ Inhibitors Based on the p110 \$\delta\$ Crystal Structure \[mdpi.com\]](#)
- [7. openscholar.dut.ac.za \[openscholar.dut.ac.za\]](#)
- [8. Crystal structure of 2-\(4-methylpiperazin-1-yl\)quinoline-3-carbaldehyde - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. researchgate.net \[researchgate.net\]](#)

- [11. 2-MORPHOLIN-4-YL-QUINOLINE-3-CARBALDEHYDE | 326008-62-2 \[chemicalbook.com\]](#)
- [12. 2-Morpholin-4-ylquinoline-3-carbaldehyde | C14H14N2O2 | CID 802537 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [13. scbt.com \[scbt.com\]](#)
- [14. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [15. Cytotoxic assays for screening anticancer agents - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [16. Cytotoxicity Assays | Thermo Fisher Scientific - TW \[thermofisher.com\]](#)
- [17. MTT assay - Wikipedia \[en.wikipedia.org\]](#)
- [18. clyte.tech \[clyte.tech\]](#)
- [19. biotium.com \[biotium.com\]](#)
- [20. MTT细胞活力检测试剂盒使用方案-赛默飞 | Thermo Fisher Scientific - CN \[thermofisher.cn\]](#)
- [21. Synthesis and in Vitro and in Vivo Evaluation of Phosphoinositide-3-kinase Inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [22. PI3K Inhibitor D-116883 is Effective in In Vitro Models of Ovarian Cancer | Anticancer Research \[ar.iiarjournals.org\]](#)
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